

Technical Monograph: 4-(4-Chlorophenyl)-N-allyl-1,3-thiazol-2-amine

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Compound of Interest

Compound Name: *Allyl-[4-(4-chloro-phenyl)-thiazol-2-yl]-amine*

CAS No.: 21344-79-6

Cat. No.: B3421299

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Executive Summary & Chemical Identity[1]

4-(4-Chlorophenyl)-N-allyl-1,3-thiazol-2-amine is a specialized heterocyclic scaffold belonging to the 2-aminothiazole class. While its parent compound, 2-amino-4-(4-chlorophenyl)thiazole (CAS 2103-99-3), is a widely available commodity chemical, the N-allyl derivative is typically synthesized as a high-value intermediate for structure-activity relationship (SAR) studies in antifungal, antibacterial, and kinase inhibitor discovery.

This monograph details the de novo synthesis, physicochemical characterization, and pharmacological potential of this specific derivative, providing a self-validating protocol for researchers.

Chemical Identity Table[2]

Property	Specification
IUPAC Name	N-allyl-4-(4-chlorophenyl)-1,3-thiazol-2-amine
Common Name	2-Allylamino-4-(4-chlorophenyl)thiazole
Molecular Formula	C ₁₂ H ₁₁ ClN ₂ S
Molecular Weight	250.75 g/mol
Parent Scaffold CAS	2103-99-3 (2-Amino-4-(4-chlorophenyl)thiazole)
Precursor A CAS	536-38-9 (2-Bromo-4'-chloroacetophenone)
Precursor B CAS	109-57-9 (N-Allylthiourea)
Predicted LogP	3.82 ± 0.4
H-Bond Donors/Acceptors	1 / 3

Synthetic Pathway: The Hantzsch Thiazole Synthesis

The most robust route to 4-(4-chlorophenyl)-N-allyl-1,3-thiazol-2-amine is the Hantzsch Thiazole Synthesis. This condensation reaction between an

-haloketone and a thiourea derivative is preferred over direct alkylation of the parent amine, as it avoids poly-alkylation byproducts and ensures regioselectivity at the ring nitrogen.

Reaction Mechanism

The mechanism proceeds via a nucleophilic attack of the thiourea sulfur on the

-carbon of the haloketone, followed by cyclization and dehydration.



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Caption: Mechanistic flow of the Hantzsch synthesis yielding the target thiazole.

Validated Experimental Protocol

Objective: Synthesize 5.0 g of 4-(4-chlorophenyl)-N-allyl-1,3-thiazol-2-amine.

Materials:

- 2-Bromo-4'-chloroacetophenone (CAS 536-38-9): 4.67 g (20 mmol)
- N-Allylthiourea (CAS 109-57-9): 2.32 g (20 mmol)
- Ethanol (Absolute): 50 mL
- Ammonium Hydroxide (25%): For neutralization

Step-by-Step Procedure:

- **Dissolution:** In a 100 mL round-bottom flask equipped with a magnetic stir bar, dissolve 2.32 g of N-allylthiourea in 30 mL of absolute ethanol.
- **Addition:** Slowly add 4.67 g of 2-bromo-4'-chloroacetophenone dissolved in 20 mL of ethanol to the stirring thiourea solution. Note: The reaction is exothermic.
- **Reflux:** Attach a reflux condenser and heat the mixture to reflux (approx. 78°C) for 2–4 hours. Monitor progress via TLC (Mobile phase: Hexane:EtOAc 3:1). The starting bromide spot (

) should disappear.

- Precipitation: Cool the reaction mixture to room temperature. A hydrobromide salt of the product may precipitate.
- Neutralization: Pour the mixture into 100 mL of ice-cold water. Basify the solution to pH 8–9 using ammonium hydroxide. The free base will precipitate as a solid.
- Isolation: Filter the solid under vacuum, wash with cold water (3 x 20 mL), and dry in a vacuum oven at 45°C.
- Purification: Recrystallize from ethanol/water or purify via flash column chromatography if necessary.

Yield Expectation: 75–85% (approx. 3.7–4.2 g).

Structural Characterization & Quality Control

To validate the identity of the synthesized compound, compare spectral data against these predicted values.

Proton NMR (¹H NMR, 400 MHz, DMSO-)

Chemical Shift ()	Multiplicity	Integration	Assignment
7.80	Doublet (Hz)	2H	Aromatic (ortho to thiazole)
7.45	Doublet (Hz)	2H	Aromatic (meta to thiazole)
7.10	Singlet	1H	Thiazole C5-H
7.60	Broad Singlet	1H	N-H (Exchangeable)
5.90	Multiplet	1H	Allyl -CH=
5.25	Doublet of Doublets	1H	Allyl =CH (trans)
5.15	Doublet of Doublets	1H	Allyl =CH (cis)
3.95	Multiplet	2H	Allyl -CH ₂ -N

Mass Spectrometry (ESI-MS)

- Calculated [M+H]⁺: 251.04
- Observed Pattern: Characteristic chlorine isotope pattern (

Cl :

Cl

3:1) at m/z 251 and 253.

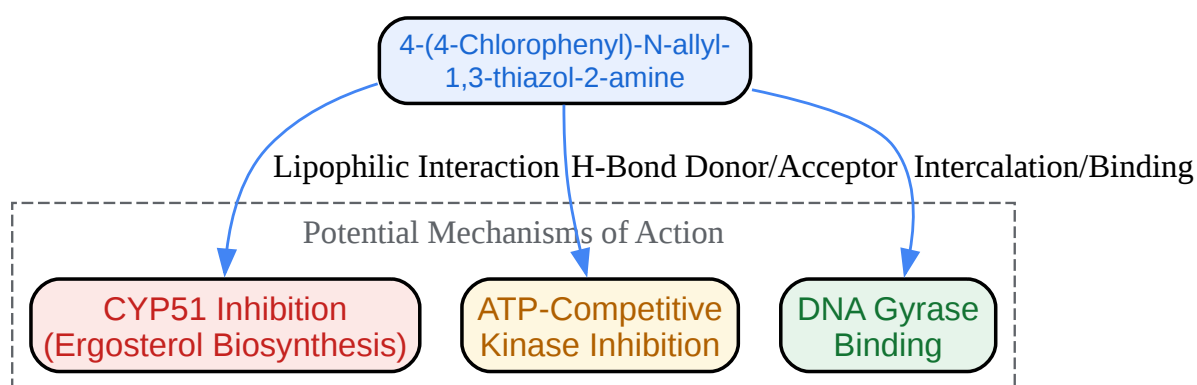
Biological & Pharmacological Potential[4][5][6][7][8]

The 2-aminothiazole scaffold is a privileged structure in medicinal chemistry.[1] The N-allyl substitution specifically enhances lipophilicity and introduces a reactive handle for covalent inhibition or further functionalization.

Key Pharmacological Targets

Based on structural analogs (SAR analysis), this compound is relevant for:

- **Antifungal Activity:** Inhibition of ergosterol biosynthesis (CYP51). The N-allyl group mimics the side chains of known azole antifungals.
- **Kinase Inhibition:** The aminothiazole core mimics the ATP adenine ring, allowing it to bind to the hinge region of kinases (e.g., CDK, GSK-3).
- **Antimicrobial Action:** Disruption of bacterial cell wall synthesis or DNA gyrase inhibition.



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Caption: Predicted pharmacological interaction pathways based on thiazole SAR.

Safety & Handling Protocol

Hazard Identification:

- 2-Bromo-4'-chloroacetophenone: Potent lachrymator and skin irritant. Handle only in a fume hood.
- Thioureas: Potential goitrogens; avoid inhalation of dust.

Personal Protective Equipment (PPE):

- Respiratory: N95 mask or respirator if dust is generated.
- Eyes: Chemical splash goggles.
- Skin: Nitrile gloves (double gloving recommended for the bromide).

Waste Disposal:

- Halogenated organic waste stream. Do not dispose of lachrymators down the drain; quench with dilute ammonia or sodium thiosulfate before disposal.

References

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- Sigma-Aldrich. (2023). "Safety Data Sheet: 2-Bromo-4'-chloroacetophenone."

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Sources

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